

Trimethylphosphine Oxide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Trimethylphosphine oxide

Cat. No.: B1211810

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Introduction

Trimethylphosphine oxide (TMPO) is a hygroscopic, crystalline solid with the chemical formula C_3H_9OP . It is commonly utilized in organic synthesis as a ligand and as a reagent for various chemical transformations. Despite its utility, a thorough understanding of its hazard profile and proper handling procedures is paramount to ensure the safety of laboratory personnel. This guide provides an in-depth overview of the safety, handling, and emergency procedures for **trimethylphosphine oxide**, compiled from safety data sheets and toxicological information.

Hazard Identification and Classification

Trimethylphosphine oxide is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity – single exposure (Respiratory system)	Category 3

Source: PubChem CID 69609[[1](#)]

Table 2: Hazard Statements and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.[1][2][3]
Hazard	H315	Causes skin irritation.[1][2][3]
Hazard	H319	Causes serious eye irritation. [1][2][3]
Hazard	H335	May cause respiratory irritation.[1][2][3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2][3]
Precautionary	P264	Wash skin thoroughly after handling.[2][3]
Precautionary	P270	Do not eat, drink or smoke when using this product.[2][3]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Precautionary	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2][3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Precautionary

P501

Dispose of contents/container
to an approved waste disposal
plant.[2][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **trimethylphosphine oxide** is essential for its safe handling and storage.

Table 3: Physical and Chemical Properties of **Trimethylphosphine Oxide**

Property	Value
Molecular Formula	C ₃ H ₉ OP[4][5]
Molecular Weight	92.08 g/mol [1][5]
Appearance	White crystalline solid[3]
Odor	Odorless[3]
Melting Point	140 - 141 °C[1]
Boiling Point	194 °C[5]
Flash Point	71 °C[5]
Solubility	Soluble in water and polar organic solvents.[4][6]
Vapor Pressure	No information available
Density	0.900 g/cm ³ [5]

Toxicological Data

Toxicological data provides crucial information about the potential health effects of a substance.

Table 4: Acute Toxicity Data for **Trimethylphosphine Oxide**

Route	Species	Value
Oral	Mouse	LD50: 1380 mg/kg

Source: Cayman Chemical Safety Data Sheet[7]

Experimental Protocols

The following are generalized experimental protocols based on OECD guidelines for the determination of toxicological data.

Acute Oral Toxicity (Based on OECD Guideline 401)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animal: Rat is the preferred species.[7]
- Procedure:
 - Healthy, young adult animals are selected and acclimatized to laboratory conditions.
 - Animals are fasted overnight prior to dosing.[7]
 - The test substance is administered in a single dose by gavage.[7]
 - A control group receives the vehicle only.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[7]
 - A gross necropsy is performed on all animals at the end of the study.[7]

Acute Dermal Irritation (Based on OECD Guideline 404)

- Objective: To assess the potential for a substance to cause skin irritation.
- Test Animal: Albino rabbit is the recommended species.[8]
- Procedure:

- A small area of the animal's back is clipped free of fur 24 hours before the test.
- 0.5 g of the test substance is applied to a small area of intact skin and covered with a gauze patch.[8]
- The patch is left in place for 4 hours.[8]
- After 4 hours, the patch is removed, and the skin is gently cleansed.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Observations are continued for up to 14 days to assess the reversibility of any effects.[8]

Acute Eye Irritation (Based on OECD Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or damage.
- Test Animal: Albino rabbit is the recommended species.[9]
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[9] The other eye serves as a control.
 - The eyelids are held together for a few seconds to prevent loss of the substance.
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
 - Observations of the cornea, iris, and conjunctiva are scored according to a standardized system.
 - The duration of the study is sufficient to evaluate the reversibility of any effects.[9]

Safety and Handling Engineering Controls

- Work with **trimethylphosphine oxide** should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[\[2\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[9\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working with large quantities or in a poorly ventilated area, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid creating dust.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Incompatible materials include strong oxidizing agents.

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[2\]](#)[\[9\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.[\[2\]](#)[\[9\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[9\]](#)

- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.^[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including oxides of phosphorus.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^[9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.

Disposal Considerations

Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **trimethylphosphine oxide** in a research environment.



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References

- 1. daikinchemicals.com [daikinchemicals.com]
- 2. oecd.org [oecd.org]
- 3. :: Environmental Analysis Health and Toxicology [eaht.org]
- 4. chemview.epa.gov [chemview.epa.gov]
- 5. DERMAL IRRITATION STUDY ACCORDING TO OECD(404) GUIDELINES | PPTX [slideshare.net]
- 6. chemview.epa.gov [chemview.epa.gov]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. oecd.org [oecd.org]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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